

Potential hazards and safety precautions for 2-Bromo-6-fluorophenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2-Bromo-6-fluorophenol*

Cat. No.: *B1273061*

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of **2-Bromo-6-fluorophenol**

Introduction: Navigating the Chemistry of a Versatile Intermediate

2-Bromo-6-fluorophenol (CAS No. 2040-89-3) is a halogenated phenol that serves as a pivotal intermediate in advanced organic synthesis.^{[1][2]} Its unique molecular structure, featuring both bromine and fluorine substituents on a phenol ring, makes it a valuable building block in the development of novel pharmaceutical and fine chemical products.^[1] However, the same reactivity that makes this compound synthetically useful also necessitates a thorough understanding and rigorous application of safety protocols. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the potential hazards associated with **2-Bromo-6-fluorophenol** and details the essential safety precautions required for its handling, storage, and disposal.

Section 1: Hazard Identification and Risk Profile

A precise understanding of the hazard profile of **2-Bromo-6-fluorophenol** is foundational to its safe use. While aggregated GHS data shows some variability, a conservative approach that addresses all potential reported hazards is crucial for ensuring laboratory safety.^[3]

1.1 GHS Hazard Classification

The compound is associated with the following hazard statements:

- H302: Harmful if swallowed.[3][4][5]
- H312: Harmful in contact with skin.[3][4]
- H315: Causes skin irritation.[3][5]
- H319: Causes serious eye irritation.[5][6]
- H335: May cause respiratory irritation.[5][6]

The primary hazards are acute toxicity (oral and dermal), skin irritation, and severe eye irritation.[3] The causality for these hazards lies in the compound's ability to react with biological macromolecules, disrupting cellular function upon absorption, and its acidic phenolic nature which can irritate tissues.

1.2 Physicochemical and Reactivity Hazards

- Flammability: **2-Bromo-6-fluorophenol** has a flash point of approximately 58.4°C, indicating a moderate flammability risk.[1][4] It is a combustible material that can form flammable mixtures with air at elevated temperatures.
- Thermal Decomposition: When heated to decomposition, it can release hazardous substances, including carbon monoxide (CO), carbon dioxide (CO₂), hydrogen bromide (HBr), and hydrogen fluoride (HF) gases.[7] The release of these highly corrosive and toxic gases during a fire event represents a significant secondary hazard.
- Incompatibilities: The compound should be kept away from strong oxidizing agents and strong bases to prevent vigorous or exothermic reactions.

Physicochemical Data Summary

Property	Value	Source(s)
CAS Number	2040-89-3	[1] [3] [8]
Molecular Formula	C ₆ H ₄ BrFO	[1] [3] [8]
Molecular Weight	~191.00 g/mol	[1] [3]
Appearance	White to off-white powder or crystals	[1] [5]
Melting Point	43-47 °C	[4]
Boiling Point	~173 °C @ 760 mmHg	[1] [4]
Density	~1.8 g/cm ³	[1]
Flash Point	~58.4 °C	[1] [4]
Vapor Pressure	~1.0 mmHg @ 25°C	[1]

Section 2: Comprehensive Safety Protocols

A multi-layered approach combining engineering controls, administrative procedures, and personal protective equipment (PPE) is essential for mitigating the risks associated with **2-Bromo-6-fluorophenol**.

2.1 Engineering Controls: The First Line of Defense

The primary engineering control for handling this compound is a properly functioning chemical fume hood.[\[9\]](#) This is non-negotiable. The fume hood contains dust and vapors, preventing inhalation and minimizing systemic exposure. A safety shower and eyewash station must be readily accessible and tested regularly.

2.2 Personal Protective Equipment (PPE): A Mandate for Safe Handling

The selection of PPE must be based on a thorough risk assessment of the procedures being performed.

- Eye and Face Protection: Chemical splash goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards are mandatory.[\[10\]](#) A face shield should be worn over goggles if there

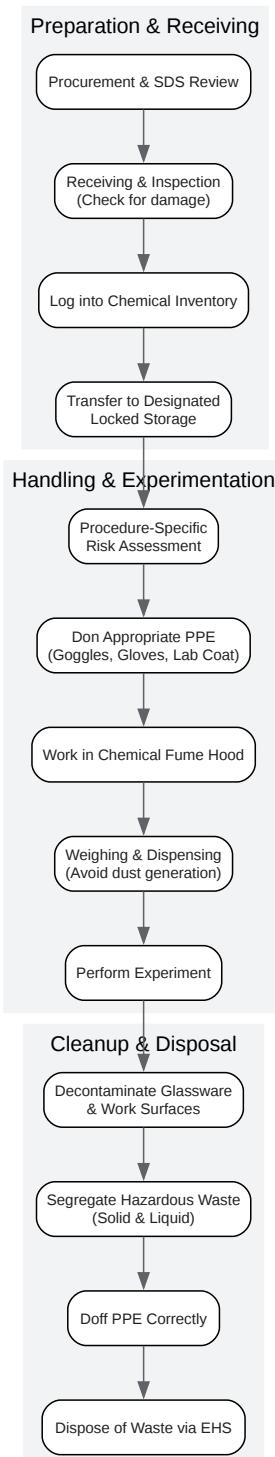
is a significant risk of splashing.[11][12]

- Skin and Body Protection:
 - Gloves: Chemical-resistant gloves are required. Given the compound's hazards, nitrile gloves may be suitable for incidental contact, but they must be inspected before use and replaced immediately upon contamination.[11] For prolonged handling or immersion, heavier-duty gloves such as butyl or neoprene rubber are recommended. Always use the proper glove removal technique to avoid cross-contamination.[10][13]
 - Lab Coat: A flame-resistant lab coat should be worn and kept fully buttoned.
 - Protective Clothing: Full-length trousers and closed-toe shoes are required at all times in the laboratory.[9]
- Respiratory Protection: When handled inside a certified fume hood, respiratory protection is typically not required. However, if engineering controls are insufficient or during a large spill cleanup, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.[14]

2.3 Safe Handling and Storage Workflow

Adherence to a strict workflow is critical. The following diagram and protocols outline a self-validating system for managing **2-Bromo-6-fluorophenol** throughout its lifecycle in the laboratory.

Safe Handling Workflow for 2-Bromo-6-fluorophenol

[Click to download full resolution via product page](#)

Caption: Workflow for the safe lifecycle management of **2-Bromo-6-fluorophenol**.

Protocol 1: Standard Laboratory Handling

- Pre-Operation: Conduct a procedure-specific risk assessment. Ensure the chemical fume hood is operational and the sash is at the appropriate height. Verify that a safety shower and eyewash are accessible.
- PPE: Don all required PPE, including chemical splash goggles, a lab coat, and appropriate chemical-resistant gloves.
- Dispensing: Transport the chemical container in a secondary carrier. Perform all manipulations, including weighing and transferring, within the fume hood to contain any dust or vapors.[\[14\]](#) Avoid creating dust during transfer.[\[10\]](#)
- Post-Handling: Tightly close the container and return it to its designated storage location.[\[7\]](#)
[\[15\]](#)
- Cleanup: Decontaminate the work surface. Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[\[10\]](#)[\[15\]](#)

2.4 Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials.[\[7\]](#)[\[15\]](#) The container must be kept tightly closed.[\[15\]](#) Some suppliers recommend refrigerated storage.[\[5\]](#) Store in a locked cabinet or area to restrict access.[\[7\]](#)[\[15\]](#)
- Disposal: All waste containing **2-Bromo-6-fluorophenol** must be treated as hazardous waste. Dispose of contents and containers in accordance with local, regional, and national regulations, typically via an environmental health and safety (EHS) office.[\[10\]](#)[\[15\]](#) Do not allow the product to enter drains.[\[10\]](#)[\[16\]](#)

Section 3: Emergency Procedures

Immediate and correct action is critical in the event of an exposure or spill.

3.1 First-Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)[\[15\]](#)

- Skin Contact: Immediately remove all contaminated clothing.[14] Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[7][15] Seek medical attention if irritation develops or persists.[7]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[6][7] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention from an ophthalmologist.[16]
- Ingestion: Do NOT induce vomiting.[6][7] Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[6][7] Call a poison control center or doctor immediately.[15]

Protocol 2: Accidental Spill Response

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or in a poorly ventilated space.
- Control: If safe to do so, remove all ignition sources.[13]
- Protect: Don appropriate PPE, including respiratory protection if vapors or significant dust are present.
- Contain: For small spills, cover with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- Clean: Carefully sweep or scoop the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[10][17] Avoid generating dust.[10]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Report: Report the incident to the laboratory supervisor and the institutional EHS department.

3.2 Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][10][13]

- Protective Actions: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA) to protect against hazardous thermal decomposition products like HBr and HF.[7][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. innospk.com [innospk.com]
- 2. 2-Bromo-6-fluorophenol CAS#: 2040-89-3 [amp.chemicalbook.com]
- 3. 2-Bromo-6-fluorophenol | C6H4BrFO | CID 2779284 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. 2-Bromo-6-fluorophenol | 2040-89-3 [sigmaaldrich.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. synquestlabs.com [synquestlabs.com]
- 8. Page loading... [wap.guidechem.com]
- 9. benchchem.com [benchchem.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. benchchem.com [benchchem.com]
- 12. ba.auburn.edu [ba.auburn.edu]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- 14. echemi.com [echemi.com]
- 15. fishersci.com [fishersci.com]
- 16. sigmaaldrich.com [sigmaaldrich.com]
- 17. fishersci.co.uk [fishersci.co.uk]
- To cite this document: BenchChem. [Potential hazards and safety precautions for 2-Bromo-6-fluorophenol]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1273061#potential-hazards-and-safety-precautions-for-2-bromo-6-fluorophenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com